

# what are the chemical properties of 2-(5-Mercaptotetrazole-1-yl)ethanol-d4

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(5-Mercaptotetrazole-1-yl)ethanol-d4

Cat. No.: B15600509

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## A Technical Guide to 2-(5-Mercaptotetrazole-1-yl)ethanol-d4

For Researchers, Scientists, and Drug Development Professionals

Introduction: **2-(5-Mercaptotetrazole-1-yl)ethanol-d4** is the deuterated form of 2-(5-Mercaptotetrazole-1-yl)ethanol, a heterocyclic compound containing a tetrazole ring. This isotopically labeled version serves as a valuable tool in pharmaceutical research, particularly in pharmacokinetic and metabolic studies. Its primary recognized application is as an intermediate in the synthesis of the beta-lactam antibiotic, Flomoxef.<sup>[1]</sup> Furthermore, the compound has been noted for its inhibitory activity against vitamin K-dependent glutamylcarboxylase.<sup>[1]</sup> This guide provides a summary of its chemical properties based on available data.

## Chemical and Physical Properties

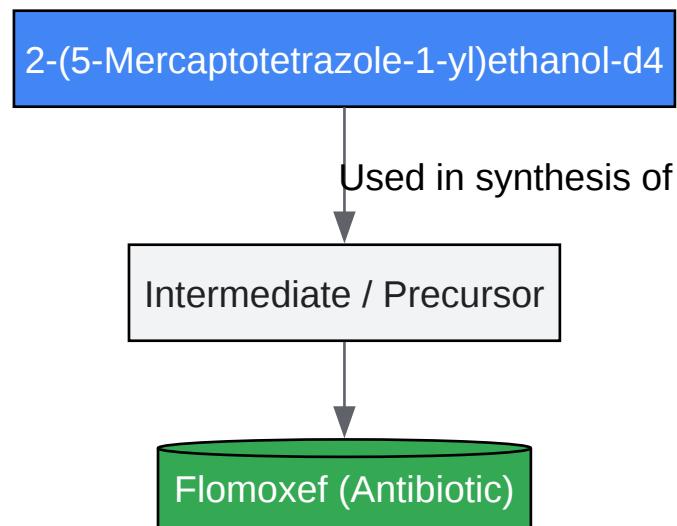
The properties of **2-(5-Mercaptotetrazole-1-yl)ethanol-d4** are best understood in comparison to its non-deuterated analogue. The primary differences are the molecular weight and the analytical applications arising from the deuterium labeling.

Property	2-(5-Mercaptotetrazole-1-yl)ethanol-d4	2-(5-Mercaptotetrazole-1-yl)ethanol
CAS Number	Not Available	56610-81-2 <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>3</sub> H <sub>2</sub> D <sub>4</sub> N <sub>4</sub> OS <a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a>	C <sub>3</sub> H <sub>6</sub> N <sub>4</sub> OS <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	150.20 g/mol <a href="#">[1]</a> <a href="#">[7]</a>	146.17 g/mol <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Not Available (Presumed White to Off-White Solid)	White to Off-White Solid <a href="#">[3]</a> <a href="#">[8]</a>
Melting Point	Not Available	132-138°C <a href="#">[3]</a> <a href="#">[8]</a>
Boiling Point	Not Available	221.4 ± 42.0 °C (Predicted) <a href="#">[3]</a> <a href="#">[8]</a>
Density	Not Available	1.76 ± 0.1 g/cm <sup>3</sup> (Predicted) <a href="#">[3]</a> <a href="#">[8]</a>
Solubility	Not Available	Slightly soluble in DMSO and Methanol <a href="#">[3]</a> <a href="#">[8]</a>
Storage	2-8°C, Refrigerator <a href="#">[1]</a> <a href="#">[7]</a>	Inert gas (Nitrogen or Argon) at 2-8°C <a href="#">[3]</a>

## Synthesis and Application

Detailed experimental protocols for the synthesis of **2-(5-Mercaptotetrazole-1-yl)ethanol-d4** are not extensively documented in publicly accessible literature. It is primarily known as a commercially available stable isotope-labeled compound for research purposes.

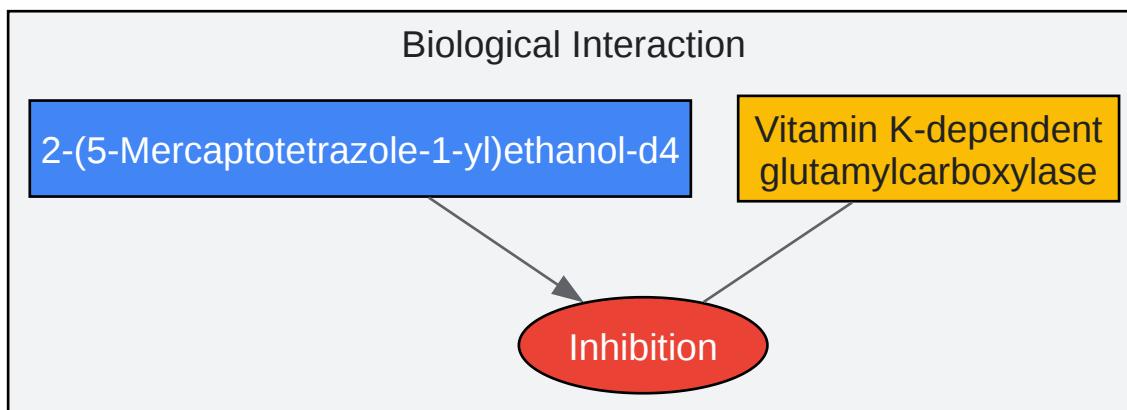
Its significance lies in its role as a precursor in the manufacturing of Flomoxef, an oxacephem antibiotic.[\[1\]](#) The relationship can be visualized as a direct synthetic pathway.

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Synthetic relationship of the title compound.

## Biological Activity

While comprehensive studies on its mechanism of action are not widely published, 2-(5-Mercaptotetrazole-1-yl)ethanol has been identified as an inhibitor of vitamin K-dependent glutamylcarboxylase.<sup>[1][3]</sup> This enzyme is crucial for the post-translational modification of proteins involved in blood coagulation. The logical flow of this inhibitory action can be outlined as follows:

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Email: [info@benchchem.com](mailto:info@benchchem.com)